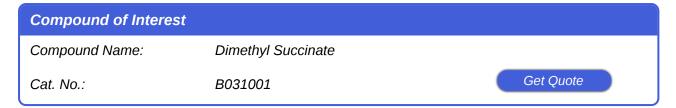


Dimethyl Succinate: A Comprehensive Technical Review

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CAS Number: 106-65-0

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethyl succinate (DMS) is a diester of succinic acid and methanol, recognized for its broad utility across various industrial and scientific sectors. This document provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and an exploration of its applications, particularly within the pharmaceutical and life sciences. As a versatile chemical intermediate, DMS is instrumental in the synthesis of active pharmaceutical ingredients (APIs), fragrances, and polymers.[1][2] This guide consolidates key technical data, safety information, and experimental methodologies to serve as a foundational resource for professionals engaged in research and development.

Chemical and Physical Properties

Dimethyl succinate is a colorless liquid at room temperature, though it solidifies when cooled. [3] It possesses a pleasant, ethereal, and winey odor.[3][4] Found naturally in sources like fried hazelnuts, it is utilized as a flavoring agent in the food industry.[4]

Table 1: Physical and Chemical Properties of **Dimethyl Succinate**



Property	Value	Source
CAS Number	106-65-0	[3][5][6][7][8]
Molecular Formula	C ₆ H ₁₀ O ₄	[6][8]
Molecular Weight	146.14 g/mol	[3][5]
Appearance	Colorless to light yellow liquid	[3][4]
Melting Point	16-19 °C	[4][9]
Boiling Point	196-200 °C	[4][5][9]
Density	1.117 - 1.12 g/cm³ at 20-25 °C	[4][5][9]
Vapor Pressure	0.2 - 0.3 mmHg at 20 °C	[4][10]
Flash Point	94 °C	[5][10]
Refractive Index	1.419 at 20 °C	[4][9]
Solubility in Water	Slightly soluble (75 g/L)	[4][10]
Log Kow	0.35	[3][11]

Synthesis of Dimethyl Succinate

The synthesis of **dimethyl succinate** can be achieved through several methods, with the esterification of succinic acid or its anhydride being the most common.

Experimental Protocol: Synthesis of Dimethyl Succinylsuccinate via Self-Condensation of Dimethyl Succinate

This protocol describes the synthesis of dimethyl succinylsuccinate, a derivative of **dimethyl succinate**, which is a crucial intermediate for quinacridone pigments. The process involves the self-condensation of **dimethyl succinate**.[12]

Materials:

• Dimethyl succinate (73g, 0.5 mol)



- Liquid paraffin (219g)
- Sodium methoxide in methanol solution (30 wt%, 94.5g, 0.525 mol)
- Nitrogen gas
- 500ml four-neck flask equipped with a stirrer, thermometer, and distillation apparatus

Procedure:

- Add **dimethyl succinate** and liquid paraffin to the four-neck flask.
- Under a nitrogen atmosphere, heat the mixture to 140°C with stirring.
- Begin the dropwise addition of the sodium methoxide methanol solution. The addition should be completed over 2.5 hours.
- After the addition is complete, increase the temperature to 145°C and maintain it for a 0.5hour heat preservation reaction.
- Cool the reaction mixture to the appropriate temperature for acidification.
- Perform suction filtration, wash the solid product, and dry it to obtain dimethyl succinylsuccinate.[12]

Experimental Protocol: Facile Synthesis via Esterification of Succinic Anhydride

This method outlines an environmentally friendly synthesis of **dimethyl succinate** from succinic anhydride using a zinc oxide catalyst.[13][14]

Materials:

- Succinic anhydride
- Methanol
- Zinc oxide (ZnO) catalyst



Procedure:

- Combine succinic anhydride, methanol, and the ZnO catalyst in a reaction vessel.
- Heat the reaction mixture to 140°C.
- Maintain the reaction for 10 hours to achieve a high yield of dimethyl succinate.[13][14] The
 catalyst can be recovered and reused multiple times without significant loss of activity.[13]
 [14]

Applications in Research and Drug Development

Dimethyl succinate serves as a key intermediate in the synthesis of various pharmaceutical compounds and other high-value chemicals.[1][15] Its role as a building block is critical in the production of active pharmaceutical ingredients (APIs).[1]

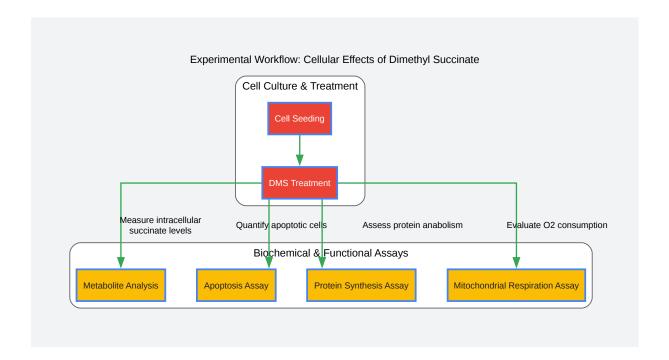
Metabolic and Cellular Research

Dimethyl succinate is a cell-permeable analog of succinate, an intermediate in the tricarboxylic acid (TCA) cycle. This property makes it a valuable tool for studying cellular metabolism.[16]

- Disruption of the TCA Cycle: By increasing intracellular succinate levels, **dimethyl succinate** can disrupt the normal functioning of the TCA cycle.[16]
- Induction of Apoptosis: Studies have shown that at certain concentrations (e.g., 16 mM in C2C12 myoblasts), dimethyl succinate can induce apoptosis.[16]
- Impact on Myogenic Differentiation: It has been observed to impair myogenic differentiation and reduce protein synthesis in myoblasts.[16]
- Mitochondrial Respiration: Dimethyl succinate can decrease the maximal cellular respiration and reserve capacity of mitochondria.[16]
- Neuroprotective Effects: In models of Alzheimer's disease, dimethyl succinate has been shown to rescue synapse loss in hiPSC-derived cerebrocortical neurons at a concentration of 5 mM over 48 hours.[16]



The following diagram illustrates the workflow for investigating the effects of **dimethyl succinate** on cellular metabolism.



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Caption: Workflow for studying the cellular effects of DMS.

Safety and Toxicology

While **dimethyl succinate** is considered to have low toxicity, proper handling and safety precautions are necessary.

Table 2: Toxicological Data for **Dimethyl Succinate**



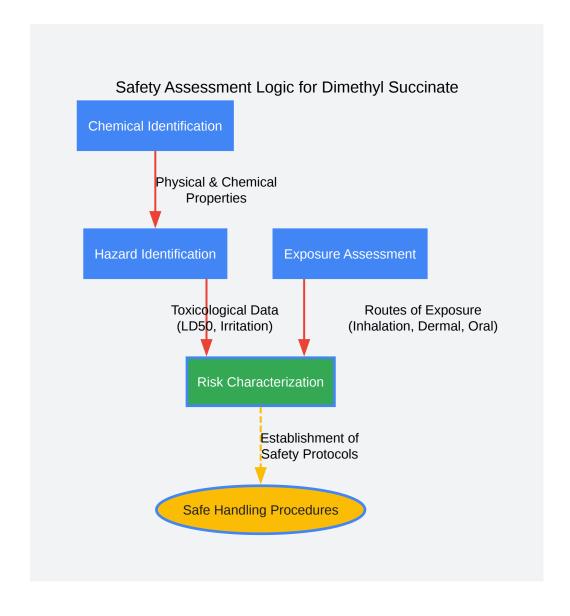
Test	Species	Route	Value	Source
LD50	Rat	Oral	6892 mg/kg (female)	[11]
LD50	Rabbit	Dermal	> 5000 mg/kg	[11]
LC50	Rat	Inhalation	> 2000 mg/L	[11]
Skin Irritation	Rabbit	-	No skin irritation	[11]
Eye Irritation	Rabbit	-	Mild eye irritation	[11]

Handling and Storage:

- Store in a well-ventilated place below +30°C.[4][5][9]
- Keep away from heat, sparks, open flames, and other ignition sources.[11]
- Wear protective gloves, clothing, and eye/face protection.[11][17]
- In case of eye contact, rinse cautiously with water for several minutes.[5]
- The product is stable under normal conditions of use, storage, and transport.[11]

The logical relationship for assessing the safety of **dimethyl succinate** is depicted in the diagram below.





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Caption: Logical flow for **dimethyl succinate** safety assessment.

Conclusion

Dimethyl succinate is a chemical compound with significant relevance in both industrial and research settings. Its well-defined properties and versatile reactivity make it an important intermediate in the synthesis of pharmaceuticals and other fine chemicals. For researchers, its ability to modulate cellular metabolism provides a valuable tool for investigating fundamental biological processes. Adherence to established safety protocols is essential when handling this compound to mitigate any potential risks. This guide serves as a comprehensive resource to support the informed and safe use of **dimethyl succinate** in professional applications.



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